

In-Depth Technical Guide to N-Acetyl-DL-alanine-d7 for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Acetyl-DL-alanine-d7*

Cat. No.: *B15556700*

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This technical guide provides essential information on **N-Acetyl-DL-alanine-d7** for researchers, scientists, and professionals in drug development. Below you will find details on suppliers, chemical properties, and potential experimental applications, presented in a comprehensive format to support your research endeavors.

Supplier Information

N-Acetyl-DL-alanine-d7 is a deuterated derivative of N-Acetyl-DL-alanine used in various research applications, particularly in metabolic studies and as an internal standard in mass spectrometry. Several chemical suppliers offer this compound. While specific certificates of analysis for the d7 variant are not readily available in public domains, general product information can be obtained from suppliers specializing in isotopically labeled compounds. Key suppliers identified include Toronto Research Chemicals (TRC) and SRD Pharma. It is recommended to contact these suppliers directly to obtain lot-specific certificates of analysis containing detailed quantitative data.

Supplier	Product Code	Contact Information	Notes
Toronto Research Chemicals (TRC)	A167968	--INVALID-LINK--	A well-established supplier of isotopically labeled compounds. A complete analytical data package is typically provided with products. [1] [2]
SRD Pharma	N00001105	--INVALID-LINK--	A supplier of pharmaceutical and research chemicals, offering various pack sizes. [3] [4]

Chemical Properties and Specifications

N-Acetyl-DL-alanine-d7 is the deuterated analog of N-Acetyl-DL-alanine, with seven deuterium atoms replacing seven hydrogen atoms. This isotopic labeling makes it a valuable tool for tracer studies. General chemical properties are summarized below, with the molecular weight adjusted for the deuterium content.

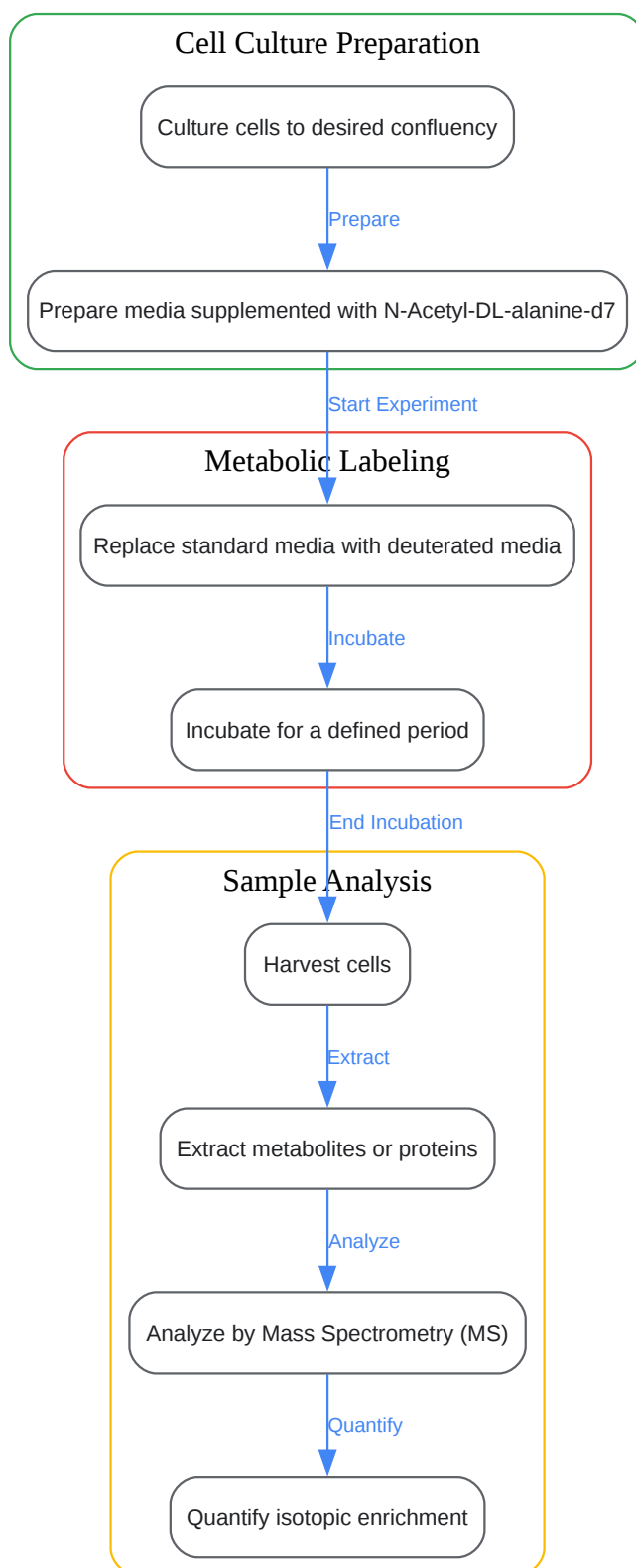
Property	Value	Source
Molecular Formula	C ₅ H ₂ D ₇ NO ₃	SRD Pharma[3]
Molecular Weight	138.17 g/mol	SRD Pharma[3]
Appearance	White to off-white powder (expected)	Inferred from similar compounds[5]
Purity	≥98% (typical for similar compounds)	Inferred from similar compounds[5]
Isotopic Purity	Atom % D: ≥98% (expected)	Inferred from similar compounds
Solubility	Expected to be soluble in water.	Inferred from similar compounds
Storage	Recommended at -20°C	Inferred from similar compounds

Experimental Protocols

While a specific, published experimental protocol for **N-Acetyl-DL-alanine-d7** is not readily available, a general workflow for its use in a metabolic labeling experiment can be proposed based on standard practices with deuterated amino acids.

Representative Experimental Workflow: Metabolic Labeling and Mass Spectrometry Analysis

This protocol outlines the use of **N-Acetyl-DL-alanine-d7** as a tracer to study its incorporation into cellular components.



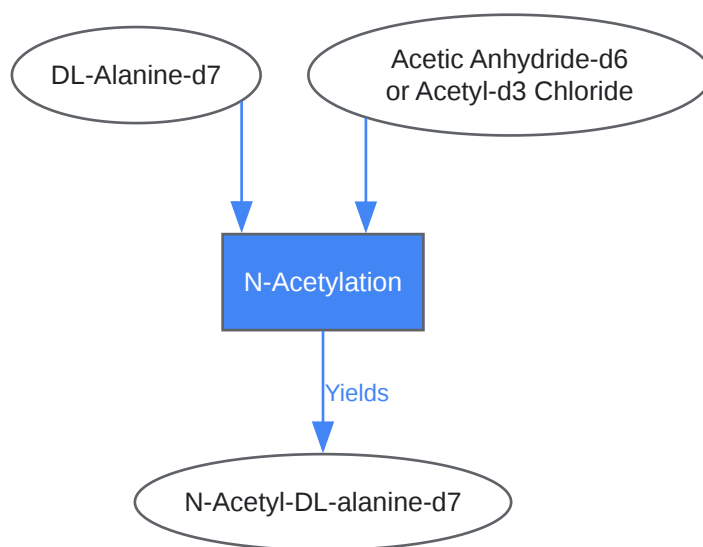
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A general workflow for a metabolic labeling experiment using **N-Acetyl-DL-alanine-d7**.

Potential Research Applications and Signaling Pathways

Synthesis of N-Acetyl-DL-alanine-d7

The synthesis of **N-Acetyl-DL-alanine-d7** would likely follow standard organic chemistry procedures for N-acetylation of an amino acid, starting from deuterated DL-alanine.



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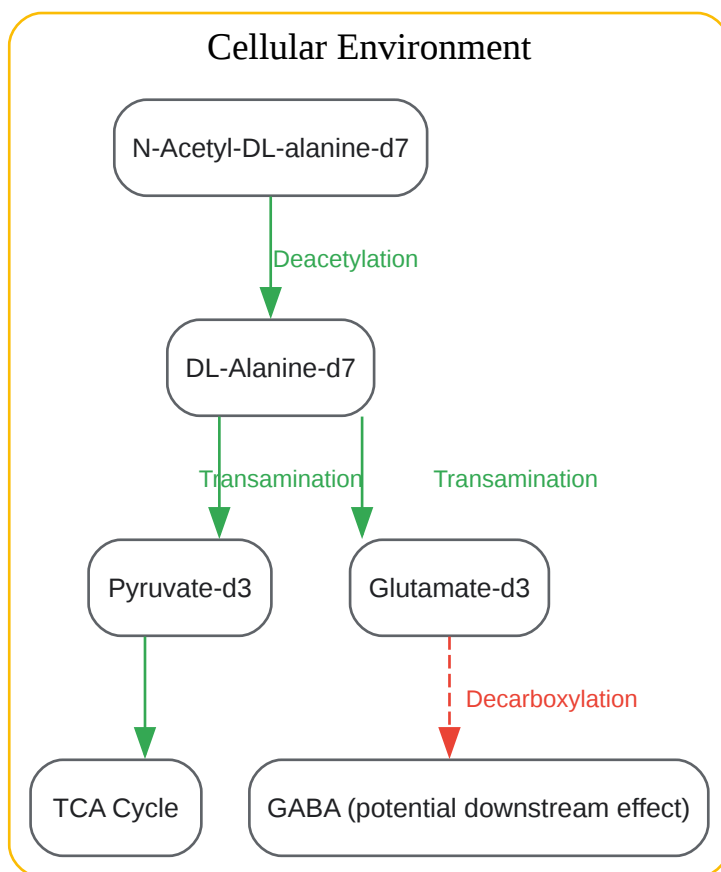
A simplified logical diagram for the synthesis of **N-Acetyl-DL-alanine-d7**.

Metabolic Fate and Potential Signaling Involvement

N-Acetyl-DL-alanine, as a derivative of the amino acid alanine, may be processed by cellular enzymes. If deacetylated, the resulting deuterated alanine could enter central carbon metabolism. Alanine is a key player in the glucose-alanine cycle, which is crucial for transporting amino groups to the liver for urea synthesis and for gluconeogenesis.

Furthermore, derivatives of N-acetylated amino acids have been investigated for their potential as anticonvulsant agents, suggesting a possible interaction with neuronal signaling pathways.

[3]



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A plausible metabolic pathway for **N-Acetyl-DL-alanine-d7** as a tracer.

This guide provides a foundational understanding of **N-Acetyl-DL-alanine-d7** for research purposes. For specific applications and detailed protocols, direct consultation with suppliers and a thorough review of literature on metabolic labeling with deuterated amino acids are recommended.

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References

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